

theoretical molecular weight calculations with Benzyl benzodithioate

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Compound of Interest

Compound Name: *Benzyl benzodithioate*

Cat. No.: *B036940*

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An In-Depth Technical Guide to the Theoretical Molecular Weight Calculation of **Benzyl Benzodithioate**

For researchers, scientists, and professionals in drug development, the precise determination of a compound's molecular weight is a foundational requirement for a multitude of applications, ranging from stoichiometric calculations in chemical synthesis to the interpretation of mass spectrometry data. This guide provides a detailed methodology for the theoretical calculation of the molecular weight of **Benzyl benzodithioate**, a compound often utilized as a chain transfer agent in reversible addition-fragmentation chain-transfer (RAFT) polymerization.

Introduction to Theoretical Molecular Weight

The theoretical molecular weight, also known as the formula weight, of a chemical compound is the sum of the atomic weights of all atoms present in its molecular formula. This calculation relies on the standard atomic weights of the elements, which are established by the International Union of Pure and Applied Chemistry (IUPAC) and represent a weighted average of the masses of their naturally occurring isotopes.

Chemical Identity of Benzyl Benzodithioate

To perform the calculation, it is essential to first establish the precise molecular formula of the compound.

- Chemical Name: **Benzyl benzodithioate**

- Synonyms: Benzyl dithiobenzoate, S-Benzyl dithiobenzoate
- Molecular Formula: $C_{14}H_{12}S_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This formula indicates that a single molecule of **Benzyl benzodithioate** is composed of 14 carbon atoms, 12 hydrogen atoms, and 2 sulfur atoms.

Experimental Protocol: Calculation Methodology

This section details the protocol for calculating the theoretical molecular weight of **Benzyl benzodithioate**.

Objective: To calculate the sum of the atomic weights of all atoms in the molecular formula $C_{14}H_{12}S_2$.

Materials:

- Standard atomic weight values from the IUPAC Periodic Table.
- The molecular formula of **Benzyl benzodithioate**.

Procedure:

- Identify Constituent Elements: Deconstruct the molecular formula ($C_{14}H_{12}S_2$) into its constituent elements: Carbon (C), Hydrogen (H), and Sulfur (S).
- Count Atoms: Determine the number of atoms for each element present in the formula:
 - Carbon (C): 14 atoms
 - Hydrogen (H): 12 atoms
 - Sulfur (S): 2 atoms
- Obtain Standard Atomic Weights: Retrieve the conventional standard atomic weight for each element.
 - The atomic weight of Carbon is approximately 12.011 amu.[\[6\]](#)[\[7\]](#)

- The atomic weight of Hydrogen is approximately 1.008 amu.[8][9][10]
- The atomic weight of Sulfur is approximately 32.066 amu.[11][12]
- Calculate Total Mass per Element: For each element, multiply the number of atoms by its standard atomic weight.
 - Total mass of Carbon = 14×12.011 amu
 - Total mass of Hydrogen = 12×1.008 amu
 - Total mass of Sulfur = 2×32.066 amu
- Sum Elemental Masses: Sum the total masses calculated in the previous step to obtain the final theoretical molecular weight of the compound.

Data Presentation

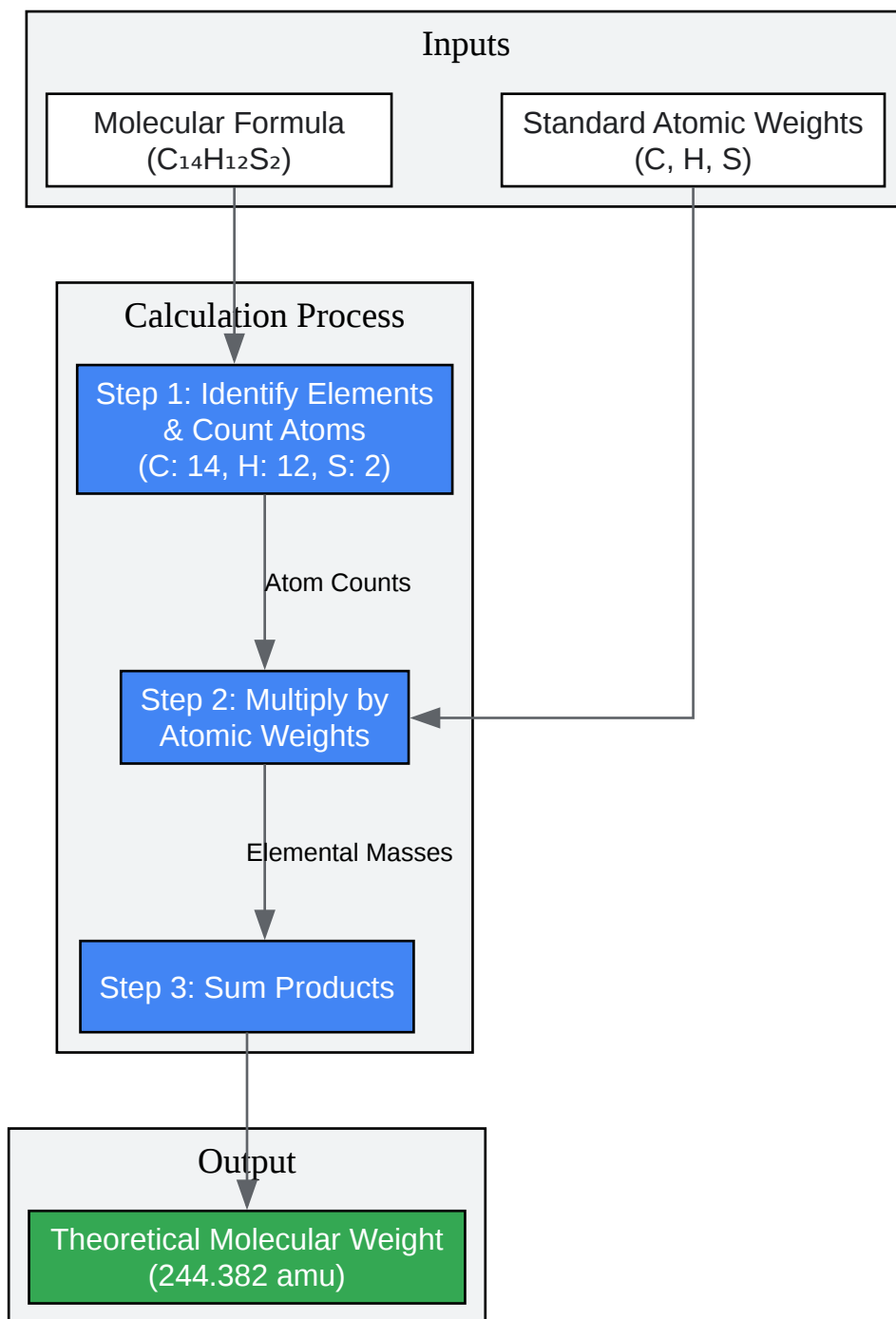
The quantitative data used in the calculation are summarized in the table below for clarity and ease of comparison.

Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	14	12.011	168.154
Hydrogen	H	12	1.008	12.096
Sulfur	S	2	32.066	64.132
Total	244.382			

Based on this protocol, the calculated theoretical molecular weight of **Benzyl benzodithioate** ($C_{14}H_{12}S_2$) is 244.382 amu. This value is consistent with the molecular weight of 244.38 g/mol reported in chemical databases.[2][3][4]

Visualization of Calculation Workflow

The logical relationship and workflow for the calculation of the theoretical molecular weight are depicted in the following diagram.



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